

Technical Support Center: Sanvar Infusion Pump

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Compound of Interest

Compound Name: Sanvar

Cat. No.: B611636

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Disclaimer: Despite extensive research, specific information, user manuals, or technical support documentation for an infusion pump explicitly branded as "**Sanvar**" could not be located. The information provided below is based on general troubleshooting principles for infusion pumps and may not be applicable to your specific device. It is crucial to consult the official user manual and contact the manufacturer or your supplier for guidance on your particular "**Sanvar**" infusion pump.

This technical support center is designed for researchers, scientists, and drug development professionals who may encounter issues during their experiments using infusion pumps. The following troubleshooting guides and frequently asked questions (FAQs) address common problems in a question-and-answer format.

Frequently Asked Questions (FAQs)

Q1: The infusion pump is not turning on. What should I do?

A1:

- **Check Power Source:** Ensure the pump is properly plugged into a functioning electrical outlet. If it is, try a different outlet to rule out a power supply issue.
- **Battery Power:** If you are operating on battery power, the battery may be depleted. Connect the pump to an AC power source to charge the battery. Check for any visual indicators of battery life on the pump's display.

- **Power Cord:** Inspect the power cord for any signs of damage. A damaged cord should be replaced immediately.
- **Fuse:** Some pumps have a fuse that may have blown. Refer to the user manual for the location of the fuse and instructions on how to check and replace it.

Q2: The pump is displaying an "Occlusion" alarm. What does this mean and how can I fix it?

A2: An "Occlusion" alarm indicates a blockage in the infusion line that is preventing the fluid from flowing freely.

- **Check the Tubing:** Carefully inspect the entire length of the infusion tubing for any kinks, clamps that may be closed, or any other visible obstructions.
- **Syringe/Bag:** Ensure that the fluid source (syringe or bag) is not empty.
- **Cannula/Needle:** Check the insertion site to ensure the cannula or needle is not bent or blocked.
- **Pressure Settings:** Some pumps allow for adjustable occlusion pressure settings. If the setting is too sensitive for the viscosity of the fluid being infused, it may trigger a false alarm. Consult your user manual to see if this is an adjustable parameter.

Q3: I see an "Air-in-Line" alarm. What steps should I take?

A3: This alarm is a critical safety feature to prevent air from being infused.

- **Locate the Air Bubble:** Carefully examine the infusion tubing to find the location of the air bubble(s).
- **Priming:** If the air is near the fluid source, you may need to re-prime the line according to the manufacturer's instructions to expel the air.
- **Syringe Technique:** If using a syringe, ensure that all air was properly expelled before starting the infusion.
- **Connections:** Check all connection points in the infusion line to ensure they are tight and secure, as loose connections can introduce air.

Q4: The flow rate seems inaccurate. How can I troubleshoot this?

A4: Inaccurate flow rates can significantly impact experimental results.

- **Correct Pump Settings:** Double-check that the flow rate and total volume to be infused are programmed correctly in the pump's settings.
- **Syringe Size:** Ensure that the correct syringe size is selected in the pump's settings, as the pump's calculations are based on the diameter of the syringe.
- **Mechanical Issues:** Observe the pump's mechanical operation to see if the plunger is moving smoothly and consistently. Any jerky movements could indicate a mechanical problem requiring servicing.

Troubleshooting Guides

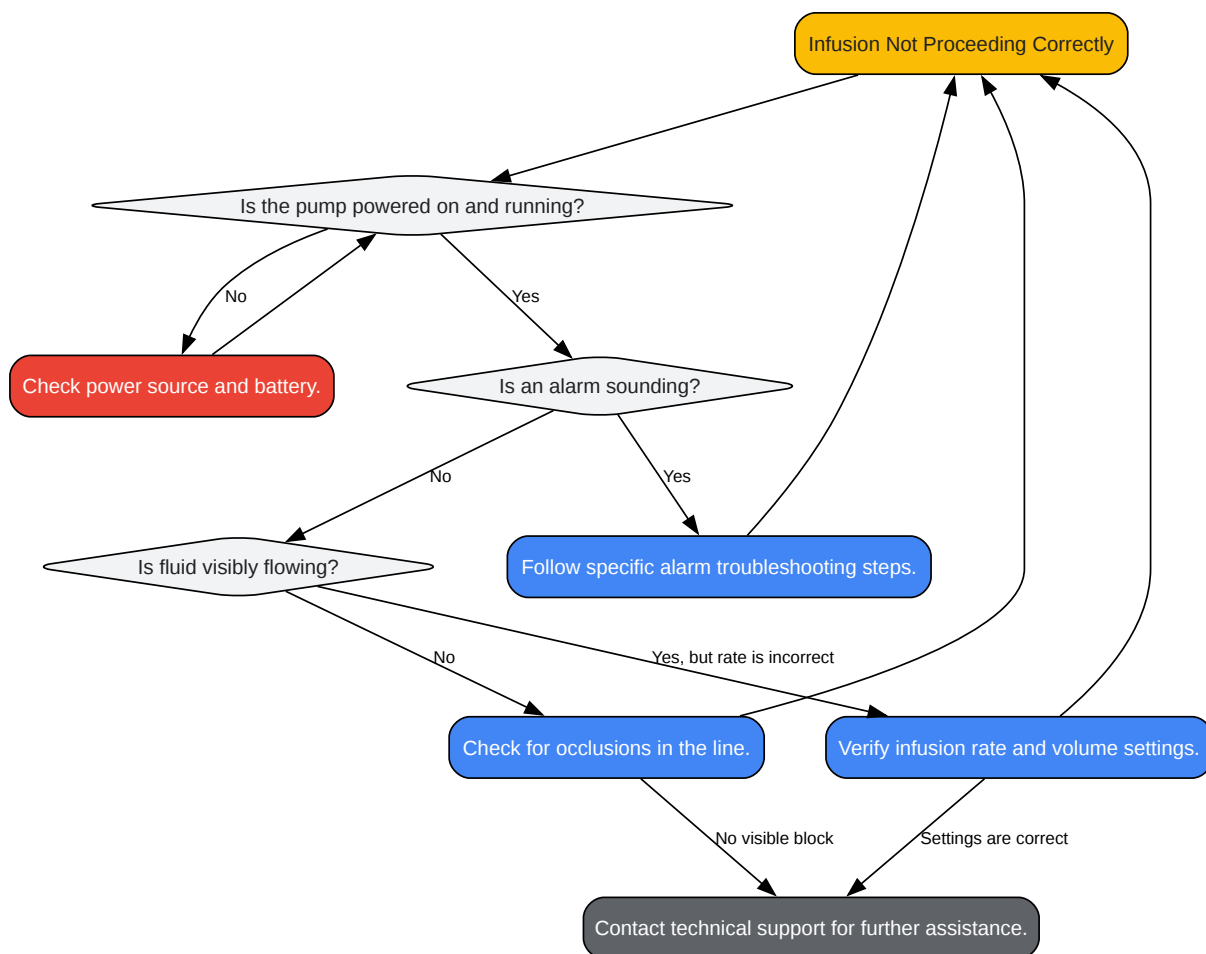
General Troubleshooting Workflow

This diagram outlines a general workflow for troubleshooting common infusion pump alarms.

Caption: General troubleshooting workflow for infusion pump alarms.

Logical Decision Tree for Infusion Errors

This diagram provides a logical path to follow when an infusion is not proceeding as expected.



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Caption: Decision tree for diagnosing infusion errors.

Quantitative Data Summary

As no specific quantitative data for a "**Sanvar**" infusion pump was available, the following table provides a general overview of typical specifications for modern infusion pumps. These values are for illustrative purposes only and may not reflect the specifications of your device.

Parameter	Typical Range	Notes
Flow Rate Range	0.1 - 1500 mL/hr	Dependent on pump model and syringe size.
Volume to be Infused (VTBI)	0.1 - 9999 mL	
Bolus Rate	1 - 1500 mL/hr	Often programmable for rapid administration.
KVO (Keep Vein Open) Rate	0.1 - 5 mL/hr	A slow infusion rate to prevent line clotting.
Occlusion Pressure	Low, Medium, High Settings	May correspond to specific pressure ranges (e.g., 50-150 kPa).
Battery Life	4 - 8 hours @ 25 mL/hr	Varies significantly with infusion rate and battery age.

Experimental Protocols

Detailed experimental protocols are highly specific to the research being conducted. However, when using any infusion pump in a research setting, it is crucial to incorporate the following steps into your protocol:

- Pump Calibration Verification:** Before starting a critical experiment, verify the pump's accuracy. This can be done by programming the pump to deliver a set volume of fluid (e.g., water) into a tared container on a calibrated scale. The weight of the delivered fluid can then be used to calculate the actual volume delivered and compare it to the programmed volume.
- Syringe and Tubing Compatibility:** Always use syringes and tubing that are specified as compatible with your infusion pump model. Using incorrect consumables can lead to inaccurate dosing and potential damage to the pump.

- **Priming Procedure:** Detail the exact procedure for priming the infusion line to ensure it is free of air bubbles before connecting to the experimental setup.
- **Data Logging:** Record all pump settings, including flow rate, duration, and any alarms that occur during the experiment, in your experimental notes. This information is vital for troubleshooting and ensuring the reproducibility of your results.
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